

# Personal protective equipment for handling 5-Hydroxyindole-3-acetic acid-13C6

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## Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid-13C6

Cat. No.: B12053566

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## Essential Safety and Handling Guide for 5-Hydroxyindole-3-acetic acid-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxyindole-3-acetic acid-13C6**. The following procedures are designed to ensure safe handling, operation, and disposal of this compound in a laboratory setting.

### Chemical and Physical Properties

Property	Value
Synonyms	5-Hydroxyindoleacetic-13C6 acid, 5-HIAA-13C6
Form	Crystalline solid, powder[1][2]
Storage Temperature	-20°C[1][2]
Isotopic Purity	≥98 atom % 13C[1]
Chemical Purity	≥98%[1]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (approx. 25 mg/ml).[2] Limited solubility in aqueous buffers like PBS (approx. 0.1 mg/ml).[2]

## Personal Protective Equipment (PPE)

When handling **5-Hydroxyindole-3-acetic acid-13C6**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[3]
- Hand Protection: Use nitrile or other chemically resistant gloves.[3] Always inspect gloves for any signs of degradation before use and wash hands thoroughly after handling the compound.[3]
- Body Protection: A full-length laboratory coat, worn closed with sleeves rolled down, is required to prevent skin contact.[3][4]
- Respiratory Protection: When working with the powdered form of the compound or if there is a risk of aerosolization, a particulate filter respirator may be necessary.[5] All handling of the powder should ideally be done in a chemical fume hood.[3]

## Operational Plan for Safe Handling

Adherence to the following step-by-step procedures will ensure the safe handling of **5-Hydroxyindole-3-acetic acid-13C6**.

- Preparation and Engineering Controls:
  - Work in a well-ventilated area. For handling larger quantities or the powdered form, a chemical fume hood is recommended to prevent aerosolization.[3]
  - Designate a specific area for handling the compound to avoid cross-contamination.[3]
  - Ensure that an eyewash station and safety shower are readily accessible.
- Handling the Compound:
  - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[6][7]
  - When weighing the powder, do so in a draft-shielded balance or a fume hood.[3]
  - Avoid eating, drinking, or smoking in the laboratory where the compound is handled.[3]
- Spill Management:
  - In case of a minor spill, clean it up immediately.[6]
  - Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[3]
  - Mechanically recover the spilled product (e.g., by scooping or vacuuming).[7]
  - Clean the spill area with soap and water.[3]
  - For major spills, advise personnel in the area and alert emergency responders.[6]

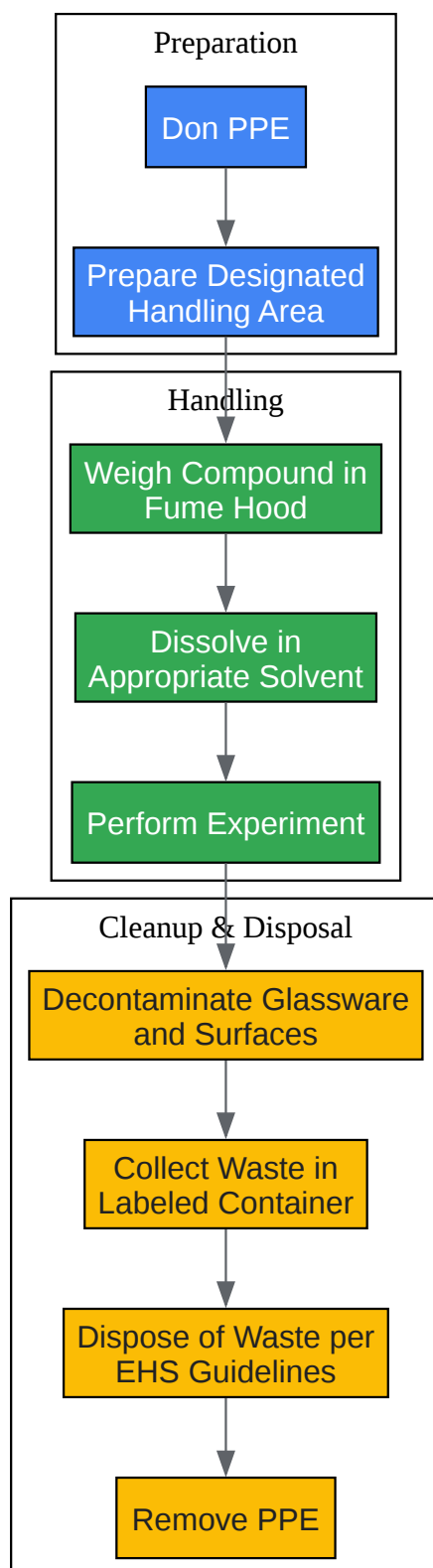
## Disposal Plan

As **5-Hydroxyindole-3-acetic acid-13C6** is a stable isotope-labeled compound and not radioactive, no special precautions for radioactivity are necessary.[3] The disposal procedures are generally the same as for the unlabeled compound.[3]

- Waste Collection:

- Collect waste containing **5-Hydroxyindole-3-acetic acid-13C6** in a designated, sealed container.
- Label the container clearly with the chemical name.
- Disposal Procedure:
  - Dispose of the chemical waste in accordance with local, state, and federal regulations.<sup>[3]</sup>
  - Do not allow the chemical to enter drains.<sup>[6]</sup>
  - Consult your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

## Experimental Workflow



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Caption: Workflow for handling **5-Hydroxyindole-3-acetic acid-13C6**.

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## References

- 1. 5-Hydroxyindole-3a,4,5,6,7,7a-<sup>13</sup>C<sub>6</sub>-3-acetic acid ≥98 atom % <sup>13</sup>C, ≥98% (CP) | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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